

# An In-depth Technical Guide on the Storage of N-Propylaniline

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## Compound of Interest

Compound Name: *N-Propylaniline*

Cat. No.: *B1293793*

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For researchers, scientists, and professionals in drug development, the proper storage of chemical reagents is paramount to ensure experimental integrity, safety, and shelf-life. This guide provides a comprehensive overview of the recommended storage conditions for **N-Propylaniline**, drawing from safety data sheets and chemical supplier information.

## Recommended Storage Conditions

**N-Propylaniline** requires specific storage conditions to maintain its stability and prevent hazardous reactions. It should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[1] Several sources recommend a specific storage temperature range of 2-8°C.[2] It is also advised to protect the compound from light.[2][3]

The storage area should be away from heat, sparks, and open flames.[4] Due to its combustible nature, it is recommended to keep it in a fireproof place.[4] The compound is also noted to be moisture-sensitive, necessitating a dry storage environment.

## Incompatible Materials and Conditions

To prevent dangerous reactions, **N-Propylaniline** should be stored separately from incompatible materials. These primarily include acids and strong oxidizing agents.[5] Exposure to light should also be avoided.[5]

## Hazardous Decomposition

When exposed to decomposition conditions, such as excessive heat or fire, **N-Propylaniline** can emit toxic fumes, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).<sup>[5]</sup>

## Summary of Storage Recommendations

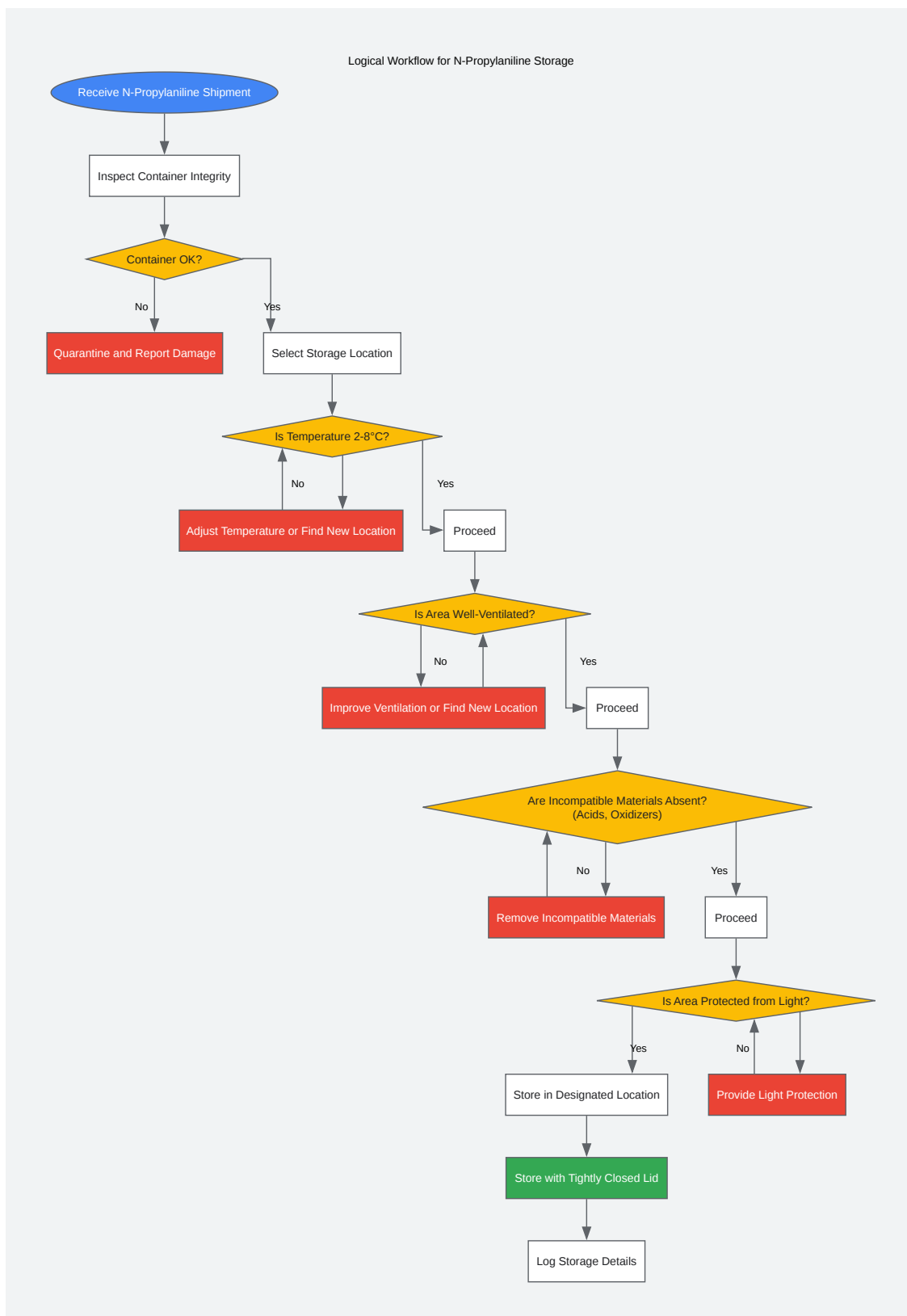
Parameter	Recommended Condition	Source
Temperature	2-8°C	[2]
Keep cool	[2][4]	
Atmosphere	Dry, well-ventilated place	[1][4][6]
Light	Protect from light	[2][3][5]
Container	Tightly closed container	[1][4]
Store in original container material	[4]	
No metal containers		
Incompatibilities	Acids, Strong oxidizing agents	[5]
Heat sources, sparks, open flames	[4]	

## Experimental Protocols

Detailed experimental protocols for stability studies of **N-Propylaniline** are not readily available in the public domain. The recommendations provided are based on safety data sheets and general chemical handling principles. For specific applications, it is recommended that users conduct their own stability testing under their unique experimental conditions.

## Logical Workflow for Safe Storage

The following diagram illustrates the decision-making process for the safe and appropriate storage of **N-Propylaniline**.



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Caption: Workflow for **N-Propylaniline** Storage.

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